

A Researcher's Guide to N-Benzoyl-L-aspartic Acid Reference Standards

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Compound of Interest

Compound Name: *N-Benzoyl-L-aspartic acid*

Cat. No.: B1674532

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For researchers, scientists, and professionals in drug development, the quality and reliability of reference standards are paramount to achieving accurate and reproducible results. This guide provides a comparative overview of commercially available **N-Benzoyl-L-aspartic acid** reference standards, which are utilized in a variety of research applications, including as intermediates in pharmaceutical synthesis and for the modification of peptides and proteins.[1] [2] This document aims to assist in the selection of the most suitable reference standard by presenting a comparison of key specifications from various suppliers, a detailed experimental protocol for purity assessment, and visual representations of relevant workflows.

Comparative Analysis of N-Benzoyl-L-aspartic Acid Reference Standards

The selection of a reference standard is a critical step in any research endeavor. Factors such as purity, supplier reputation, and available documentation should be carefully considered. Below is a summary of **N-Benzoyl-L-aspartic acid** reference standards offered by prominent chemical suppliers.

Supplier	Purity/Grade	CAS Number	Molecular Weight	Price (USD)	Availability
MedChemExpress	99.89% ^[3]	4631-12-3 ^[1] ^[3]	237.21 ^[1] ^[3]	\$153/100mg	In Stock
MedKoo Biosciences	>98%	4631-12-3 ^[4]	237.21 ^[4]	\$450/100mg	-
Globe Chemie	NLT 99.00% (by HPLC) ^[5]	4631-12-3 ^[5]	237.21 ^[5]	-	-
TargetMol	99.87%	4631-12-3 ^[6]	237.21 ^[6]	-	-
Biosynth	-	4631-12-3 ^[7]	-	-	-
Scimply	-	4631-12-3 ^[8]	-	-	In Stock

Note: Pricing and availability are subject to change and may vary based on the supplier and region. "-" indicates that the information was not readily available from the provided search results.

Experimental Protocol: Purity Determination by High-Performance Liquid Chromatography (HPLC)

The purity of a reference standard is a critical parameter that directly impacts the accuracy of experimental results. High-Performance Liquid Chromatography (HPLC) is a widely used analytical technique for assessing the purity of chemical compounds. The following is a general protocol for the purity determination of **N-Benzoyl-L-aspartic acid**.

Objective: To determine the purity of an **N-Benzoyl-L-aspartic acid** reference standard by HPLC.

Materials:

- **N-Benzoyl-L-aspartic acid** reference standard
- HPLC grade acetonitrile

- HPLC grade water
- Trifluoroacetic acid (TFA)
- Volumetric flasks
- Pipettes
- HPLC vials
- HPLC system with a UV detector and a C18 column (e.g., 4.6 x 250 mm, 5 μ m)

Procedure:

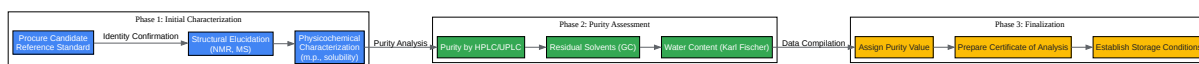
- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% TFA in water.
 - Mobile Phase B: 0.1% TFA in acetonitrile.
 - Degas both mobile phases prior to use.
- Standard Solution Preparation:
 - Accurately weigh approximately 10 mg of the **N-Benzoyl-L-aspartic acid** reference standard.
 - Dissolve the standard in a suitable solvent (e.g., a mixture of Mobile Phase A and B) in a 10 mL volumetric flask.
 - Sonicate if necessary to ensure complete dissolution.
 - Dilute to the mark with the solvent. This will be the stock solution.
 - Prepare working solutions of appropriate concentrations by diluting the stock solution.
- HPLC Analysis:
 - Column: C18 reverse-phase column.

- Mobile Phase: A gradient elution is typically used. For example:
 - 0-20 min: 20-80% B
 - 20-25 min: 80% B
 - 25-26 min: 80-20% B
 - 26-30 min: 20% B
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 µL.
- Column Temperature: 30 °C.
- Detection: UV at 230 nm.
- Data Analysis:
 - Integrate the peaks in the chromatogram.
 - Calculate the purity of the **N-Benzoyl-L-aspartic acid** by determining the area percentage of the main peak relative to the total area of all peaks.

$$\text{Purity (\%)} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) \times 100$$

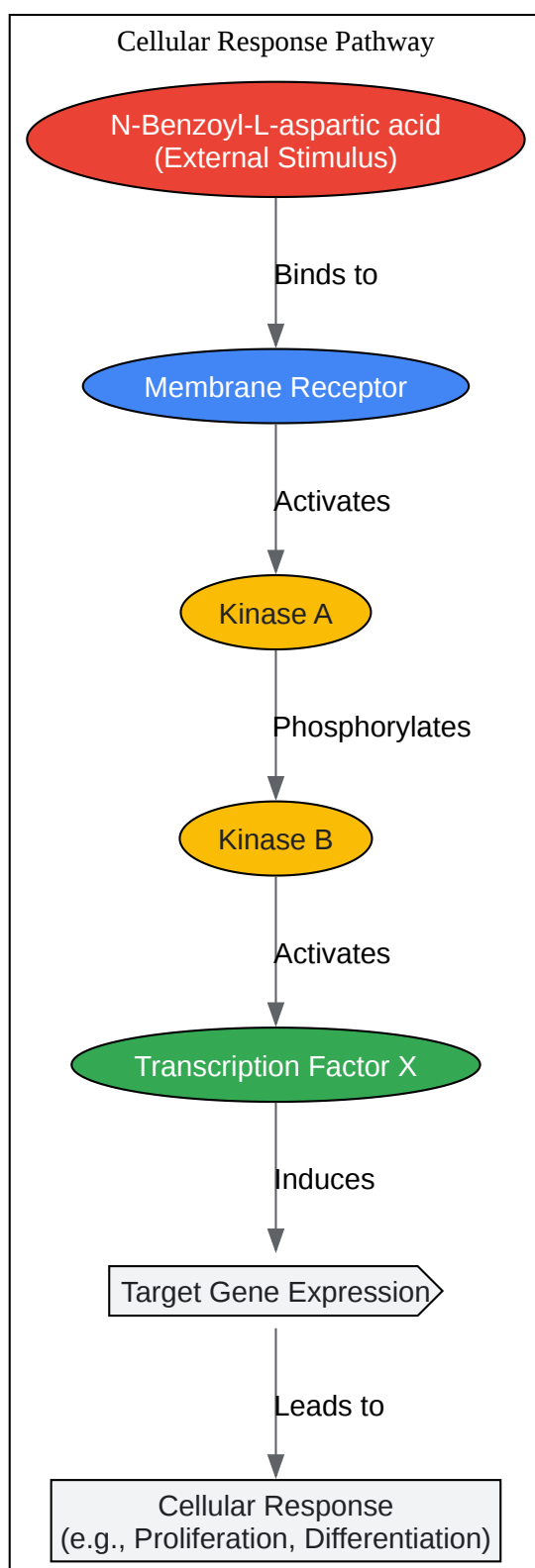
Visualizing Key Processes

To further aid researchers, the following diagrams illustrate a typical workflow for qualifying a reference standard and a hypothetical signaling pathway where a metabolite like **N-Benzoyl-L-aspartic acid** might be involved.



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Caption: Workflow for the qualification of a chemical reference standard.



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